

# An In-Depth Technical Guide to Boc-L-beta-homoproline

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## Compound of Interest

Compound Name: *Boc-L-beta-homoproline*

Cat. No.: B558355

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This technical guide provides a comprehensive overview of the physicochemical properties of **Boc-L-beta-homoproline**, a key building block in peptide synthesis and drug development. The document is intended for researchers, scientists, and professionals in the pharmaceutical and biotechnology industries.

## Physicochemical Properties

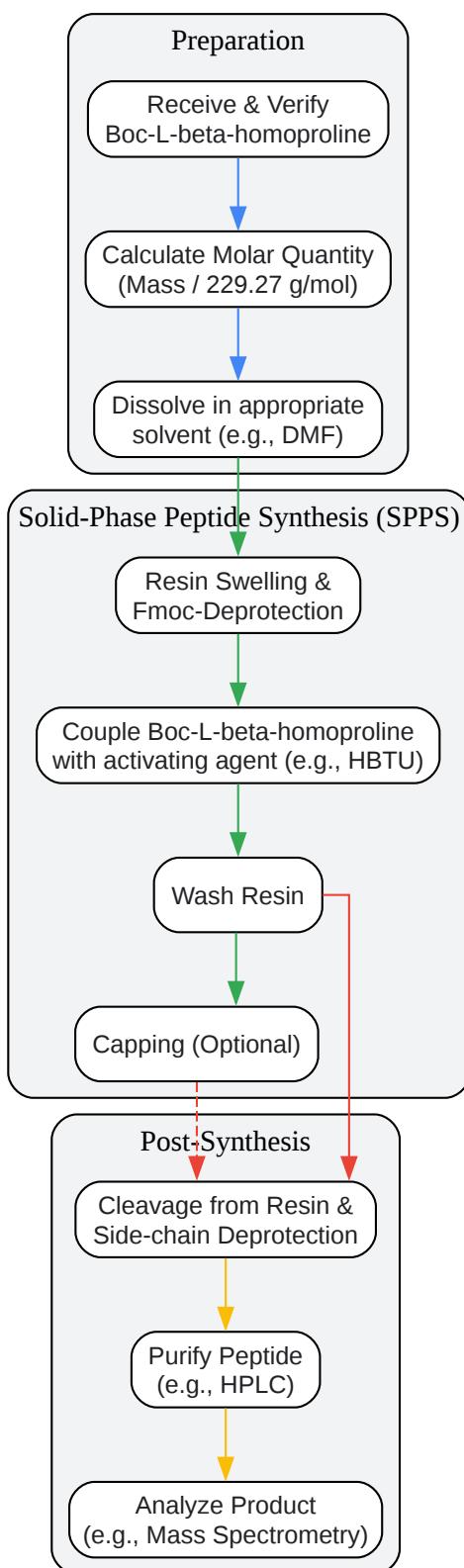
**Boc-L-beta-homoproline**, also known as (S)-2-(1-Boc-2-pyrrolidinyl)acetic acid, is a derivative of the amino acid proline. The tert-butyloxycarbonyl (Boc) protecting group enhances its stability and solubility in organic solvents, making it a valuable reagent in solid-phase peptide synthesis (SPPS).<sup>[1][2][3]</sup> Its precise molecular weight is critical for accurate reagent quantification in these applications.

The key quantitative data for **Boc-L-beta-homoproline** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Weight	229.27 g/mol	[4][5][6][7][8]
Molecular Formula	C <sub>11</sub> H <sub>19</sub> NO <sub>4</sub>	[1][4][5][6][9]
CAS Number	56502-01-3	[1][5][10]
Purity	≥ 98% (HPLC)	[1]
Appearance	White to off-white powder	[1][2]
Melting Point	122-126 °C	[4]
Optical Rotation	$[\alpha]D^{20} = -35 \pm 1^\circ$ (c=1 in DMF)	[1]
Solubility	Sparingly soluble in polar aprotic solvents (e.g., DMF, DMSO)	[2]

## Experimental Protocols

The accurate molecular weight of **Boc-L-beta-homoproline** is fundamental for all experimental protocols involving this compound. A common application is its incorporation into a peptide sequence via Solid-Phase Peptide Synthesis (SPPS). Below is a generalized workflow for this process.

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General workflow for using **Boc-L-beta-homoproline** in SPPS.

## Applications in Research and Development

**Boc-L-beta-homoproline** is a valuable building block in medicinal chemistry and pharmaceutical development.[1][3] Its constrained cyclic structure can impart unique conformational properties to peptides, potentially leading to enhanced metabolic stability, receptor affinity, and biological activity.[2] Researchers utilize this compound in the synthesis of peptidomimetics, enzyme inhibitors, and novel therapeutic agents.[1][2] The ability to precisely incorporate this non-natural amino acid allows for the systematic exploration of structure-activity relationships in drug design.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to Boc-L-beta-homoproline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b558355#boc-l-beta-homoproline-molecular-weight>]

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